

A Comparative Guide to Calcium Sucrose Phosphate and Other Caries Prevention Agents

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Compound of Interest

Compound Name: Calcium sucrose phosphate

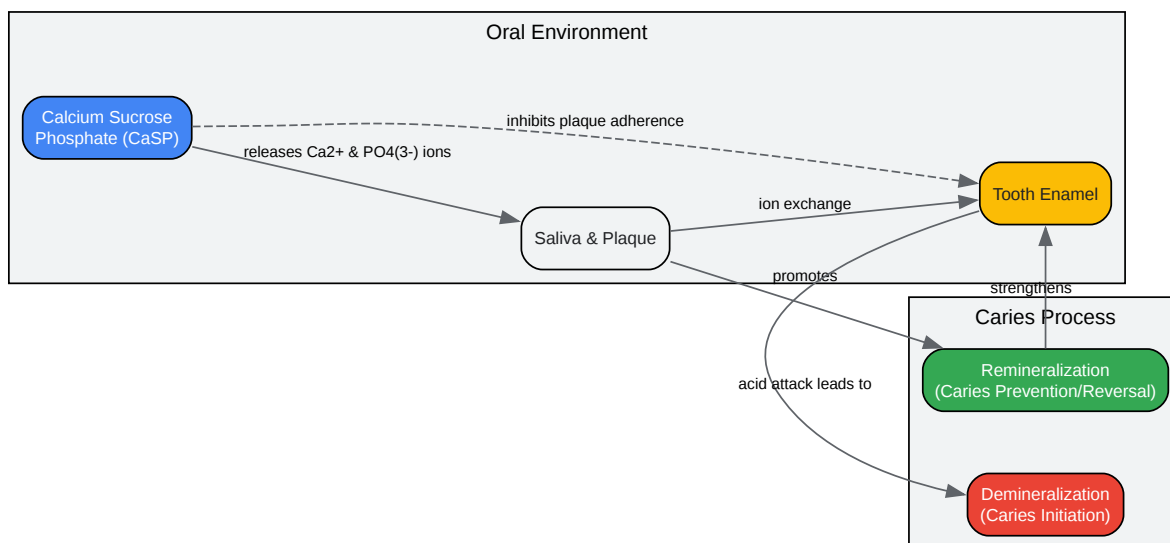
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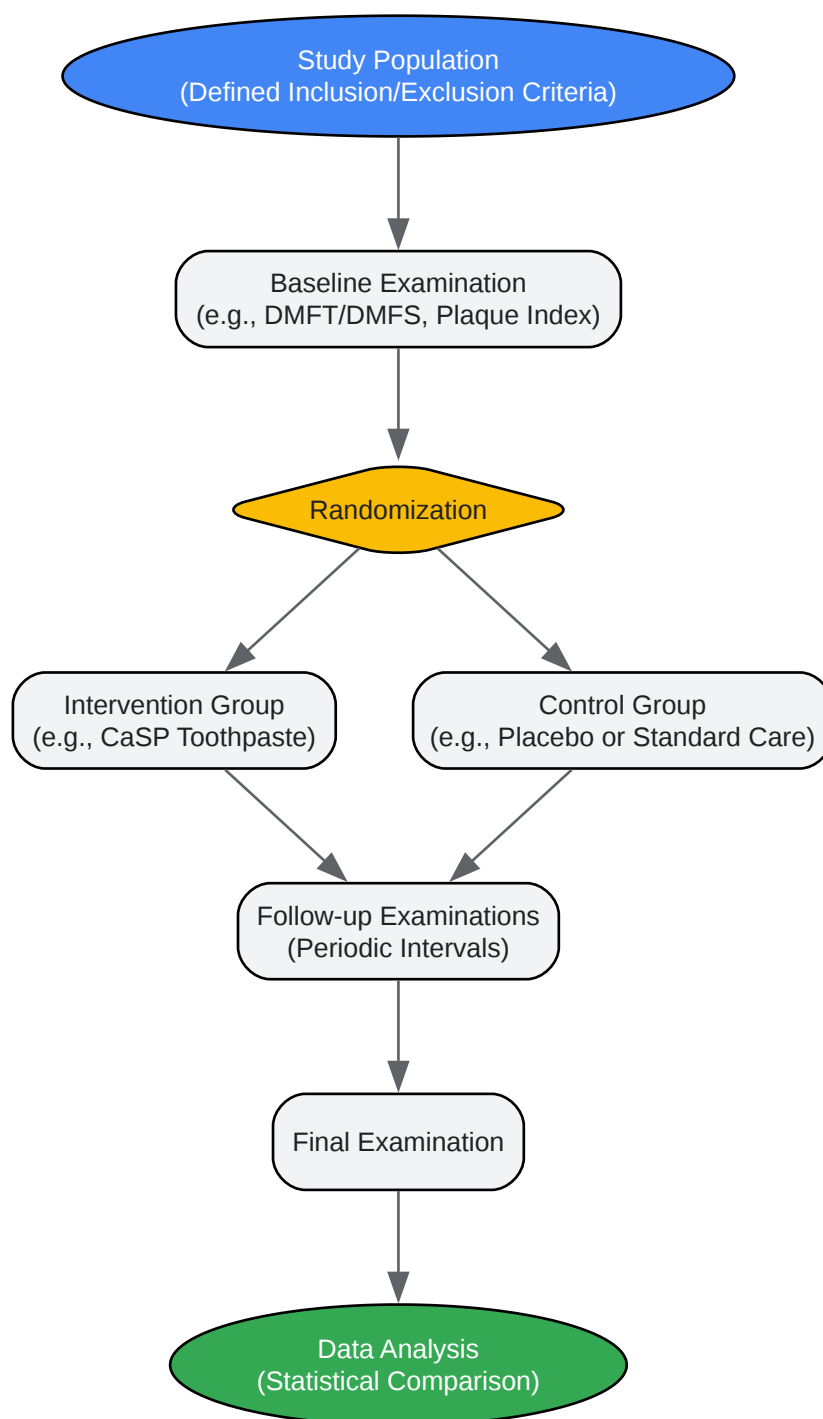
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For researchers, scientists, and drug development professionals, understanding the efficacy and mechanisms of various caries preventive agents is paramount. This guide provides an objective comparison of **calcium sucrose phosphate** (CaSP) with other leading alternatives—fluoride, xylitol, and casein phosphopeptide-amorphous calcium phosphate (CPP-ACP)—supported by available clinical and in-vitro experimental data.

Mechanism of Action: Calcium Sucrose Phosphate

Calcium sucrose phosphate (CaSP) is a complex of calcium and sucrose phosphate that acts as a source of soluble calcium and phosphate ions.^{[1][2]} Its primary mechanism in caries prevention is the enhancement of remineralization and the reduction of demineralization of tooth enamel.^{[2][3]} By increasing the concentration of calcium and phosphate ions in saliva and plaque, CaSP promotes the rebuilding of enamel mineral that has been lost due to acid attacks from cariogenic bacteria.^{[2][4]} Additionally, it has been suggested that CaSP can inhibit the formation and adherence of plaque to the enamel surface.^{[1][3]} When combined with fluoride, its efficacy may be further enhanced.^{[2][3]}





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References

- 1. Prevention of dental caries. 3. Clinical trial of calcium sucrose phosphates as a food additive - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Xylitol in preventing dental caries: A systematic review and meta-analyses - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Role of calcium sucrose phosphate (CaSP) in dental carries - J Orofac Health Sci [johs.in]
- 4. johs.in [johs.in]
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